

# Commercial Suppliers and Technical Guide for Metoxuron-d6

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## Compound of Interest

Compound Name: Metoxuron-d6

Cat. No.: B12401455

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This technical guide provides an in-depth overview of **Metoxuron-d6**, a deuterated analog of the phenylurea herbicide Metoxuron. This document outlines its commercial availability, physicochemical properties, and its primary application as an internal standard in analytical testing.

## Commercial Availability

**Metoxuron-d6** is available from several commercial suppliers, catering to the needs of research and analytical laboratories. The products are intended for laboratory, research, analytical, and scientific use only, and not for human consumption or therapeutic use.<sup>[1]</sup> Key suppliers and their product details are summarized below.

## Table 1: Commercial Suppliers of Metoxuron-d6

Supplier	Product Name	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Purity/Iso topic Enrichment	Available Formats/ Sizes
Clearsynth	Metoxuron-d6	2030182-41-1	C <sub>10</sub> H <sub>7</sub> D <sub>6</sub> ClN <sub>2</sub> O <sub>2</sub>	234.71	Purity by HPLC: 99.48%	1 mg, 5 mg, 10 mg, 25 mg, 50 mg, 100 mg
LGC Standards	Metoxuron-d6 (N,N-dimethyl-d6)	2030182-41-1	C <sub>10</sub> D <sub>6</sub> H <sub>7</sub> ClN <sub>2</sub> O <sub>2</sub>	234.7124	Not specified	0.5 mg, 1 mg, 5 mg
MedchemExpress	Metoxuron-d6	2030182-41-1	C <sub>10</sub> H <sub>7</sub> D <sub>6</sub> ClN <sub>2</sub> O <sub>2</sub>	234.71	Not specified	5 mg
CDN Isotopes	Metoxuron-d6 (N,N-dimethyl-d6)	2030182-41-1	Not specified	234.71	Isotopic Enrichment : 99 atom % D	0.01 g, 0.05 g
ESSLAB	Metoxuron-d6 (N,N-dimethyl-d6)	19937-59-8 (unlabelled)	Not specified	Not specified	Not specified	100 µg/mL in acetonitrile (1 mL)
Qmx Laboratories	Metoxuron-d6 (N,N-dimethyl-d6), neat	2030182-41-1	Not specified	Not specified	Not specified	Neat
HPC Standards	D6-Metoxuron	2030182-41-1	C <sub>10</sub> H <sub>7</sub> ClD <sub>6</sub> N <sub>2</sub> O <sub>2</sub>	Not specified	Not specified	1X10MG

## Physicochemical Properties

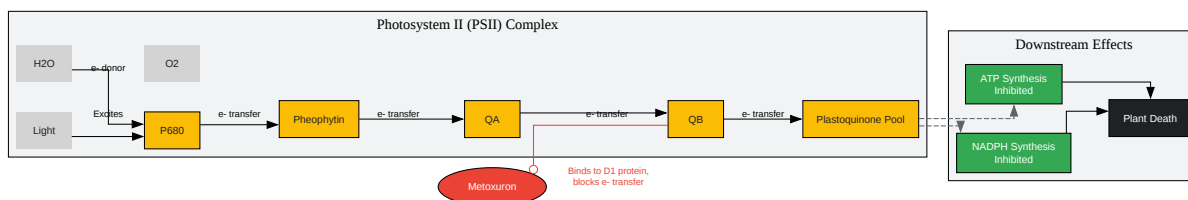
**Metoxuron-d6**, also known as 3-(3-chloro-4-methoxyphenyl)-1,1-bis(methyl-d3)urea, is the deuterated form of Metoxuron.[1] The replacement of hydrogen atoms with deuterium atoms results in a higher molecular weight compared to the non-labeled compound. This isotopic labeling is crucial for its application as an internal standard in mass spectrometry-based analytical methods.

**Table 2: Physicochemical Properties of Metoxuron-d6**

Property	Value	Source
IUPAC Name	3-(3-chloro-4-methoxyphenyl)-1,1-bis(methyl-d3)urea	Clearsynth
CAS Number	2030182-41-1	Clearsynth, LGC Standards, MedchemExpress, CDN Isotopes, Qmx Laboratories, HPC Standards
Unlabelled CAS Number	19937-59-8	LGC Standards, CDN Isotopes, ESSLAB
Molecular Formula	C <sub>10</sub> H <sub>7</sub> D <sub>6</sub> ClN <sub>2</sub> O <sub>2</sub>	Clearsynth, MedchemExpress, HPC Standards
Molecular Weight	234.71 g/mol	Clearsynth, MedchemExpress, CDN Isotopes
Storage Condition	Refrigerator (2-8°C) for long term storage	Clearsynth

## Mechanism of Action of Metoxuron

Metoxuron belongs to the phenylurea class of herbicides.[2][3] Its primary mode of action is the inhibition of photosynthesis at the photosystem II (PSII) complex in plants.[2][4] By blocking the electron transport chain, Metoxuron disrupts the plant's ability to produce energy through photosynthesis, ultimately leading to its death.[5]



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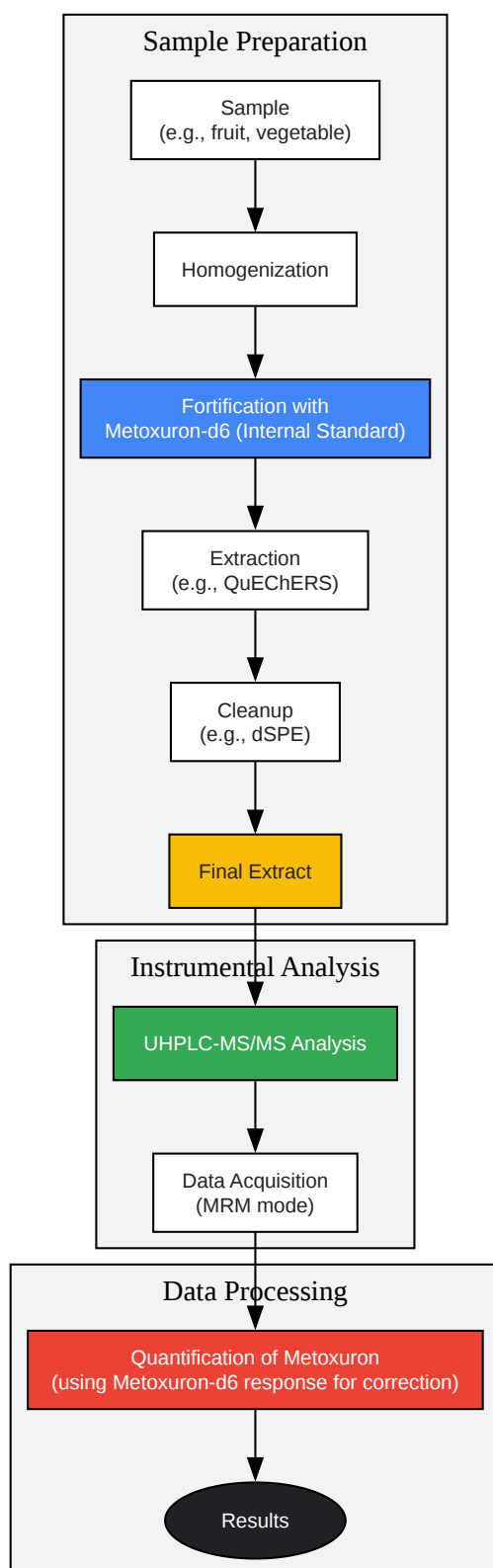
Mechanism of action of Metoxuron as a Photosystem II inhibitor.

## Application of Metoxuron-d6 in Analytical Methods

The primary application of **Metoxuron-d6** is as an internal standard for the quantification of Metoxuron and other pesticide residues in various matrices, such as fruits and vegetables.<sup>[6]</sup> The use of a deuterated internal standard is a robust technique in mass spectrometry-based methods, like liquid chromatography-tandem mass spectrometry (LC-MS/MS), to improve the accuracy and precision of quantification by correcting for matrix effects and variations in sample preparation and instrument response.

## Experimental Workflow: Use of Metoxuron-d6 as an Internal Standard

A general workflow for the analysis of pesticide residues using **Metoxuron-d6** as an internal standard is depicted below. This process typically involves sample extraction, cleanup, and subsequent analysis by LC-MS/MS.



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General workflow for pesticide residue analysis using **Metoxuron-d6**.

## Representative Experimental Protocol

The following is a representative protocol for the determination of Metoxuron in a fruit or vegetable sample using **Metoxuron-d6** as an internal standard, based on a modified QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) method.<sup>[6]</sup>

### 1. Reagents and Standards:

- Metoxuron analytical standard
- **Metoxuron-d6** internal standard solution (e.g., 100 µg/mL in acetonitrile)
- Acetonitrile (pesticide residue grade)
- Methanol (pesticide residue grade)
- Water (LC-MS grade)
- QuEChERS extraction salts and dSPE cleanup tubes

### 2. Preparation of Standard Solutions:

- Prepare a stock solution of Metoxuron in a suitable solvent (e.g., acetonitrile).
- Prepare a working internal standard solution of **Metoxuron-d6** (e.g., 1 µg/mL) by diluting the stock solution.
- Prepare a series of calibration standards containing known concentrations of Metoxuron and a constant concentration of the **Metoxuron-d6** internal standard.

### 3. Sample Preparation:

- Homogenize a representative portion of the fruit or vegetable sample.
- Weigh 10 g of the homogenized sample into a 50 mL centrifuge tube.
- Add a known volume of the **Metoxuron-d6** internal standard working solution to the sample.
- Add 10 mL of acetonitrile.

- Add the QuEChERS extraction salts, cap the tube, and shake vigorously for 1 minute.
- Centrifuge the tube.

#### 4. Dispersive Solid-Phase Extraction (dSPE) Cleanup:

- Take an aliquot of the supernatant from the extraction step.
- Transfer it to a dSPE cleanup tube containing the appropriate sorbents.
- Vortex for 30 seconds and then centrifuge.

#### 5. LC-MS/MS Analysis:

- Transfer the final extract into an autosampler vial.
- Inject an aliquot into the UHPLC-MS/MS system.
- Liquid Chromatography (LC) Conditions:
  - Column: A suitable C18 reversed-phase column.
  - Mobile Phase: A gradient of water and methanol/acetonitrile, both containing a suitable modifier (e.g., formic acid or ammonium formate).
  - Flow Rate: A typical flow rate for UHPLC.
- Mass Spectrometry (MS/MS) Conditions:
  - Ionization Mode: Electrospray Ionization (ESI) in positive mode.
  - Acquisition Mode: Multiple Reaction Monitoring (MRM).
  - Monitor at least two specific precursor-to-product ion transitions for both Metoxuron and **Metoxuron-d6**.

#### 6. Data Analysis:

- Integrate the peak areas for the MRM transitions of both Metoxuron and **Metoxuron-d6**.

- Calculate the response ratio (analyte peak area / internal standard peak area) for each calibration standard and the samples.
- Construct a calibration curve by plotting the response ratio against the concentration of the Metoxuron standards.
- Determine the concentration of Metoxuron in the samples by interpolating their response ratios on the calibration curve.

This technical guide provides a comprehensive overview for researchers and professionals working with **Metoxuron-d6**. For specific applications and troubleshooting, it is recommended to consult the technical documentation provided by the suppliers and relevant scientific literature.

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